

Application Notes and Protocols: Preparation of Polyacrylonitrile-Based Activated Carbon Fibers

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Polyacrylonitrile (PAN)-based activated carbon fibers (ACFs) are advanced adsorbent materials recognized for their high specific surface area, well-developed microporosity, and versatile fibrous form.[1] These properties make them highly effective in various applications, including gas adsorption and storage, catalysis, water treatment, and as electrode materials in energy storage devices like supercapacitors.[1][2]

The manufacturing process is a multi-stage thermal and chemical treatment that transforms a linear PAN polymer into a highly porous carbonaceous structure. The key stages are stabilization, carbonization, and activation. Controlling the parameters at each stage is critical for tailoring the final properties of the ACFs, such as pore size distribution, surface chemistry, and adsorption capacity.[3] This document provides a detailed overview of the experimental protocols and key processing parameters for synthesizing PAN-based ACFs.

Overview of the Preparation Process

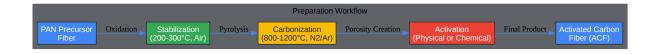
The conversion of PAN precursor fibers into ACFs involves a sequential three-step heat treatment process.

• Stabilization (Thermal Oxidative Stabilization): PAN fibers are heated in an oxidizing atmosphere (typically air) at temperatures between 200–300°C.[4] This crucial step converts



the thermoplastic linear PAN chains into a non-meltable, thermally stable ladder-like structure, which is essential to maintain the fiber morphology during the subsequent high-temperature carbonization.

- Carbonization: The stabilized fibers are heated to high temperatures (typically 800–1200°C) in an inert atmosphere (e.g., nitrogen, argon).[3] This process eliminates most non-carbon elements, such as hydrogen, nitrogen, and oxygen, resulting in a fiber with high carbon content.[5]
- Activation: The carbonized fibers undergo an activation process to develop a high surface area and a porous structure. This can be achieved through two primary methods:
 - Physical Activation: Involves the partial gasification of the carbon material at high temperatures using oxidizing agents like steam or carbon dioxide (CO2).[6]
 - Chemical Activation: Involves impregnating the precursor or carbonized fibers with a chemical agent (e.g., KOH, K2CO3, NaOH) followed by heat treatment.[7][8] This method often yields materials with exceptionally high surface areas.[2]



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Fig. 1: Overall workflow for preparing PAN-based activated carbon fibers.

Experimental Protocols Protocol 1: Thermal Stabilization

This protocol describes the conversion of PAN fibers into a stable ladder polymer structure.

 Preparation: Place the PAN precursor fibers (e.g., commercial textile-grade PAN or electrospun nanofibers) in a tube furnace. If possible, apply a constant tension to the fibers to prevent excessive shrinkage and maintain alignment.



Heating Program:

- Heat the furnace to the target stabilization temperature, typically between 250°C and 280°C, in an air atmosphere.[9]
- Use a controlled heating rate, for example, 1-5°C/min.[9]
- Maintain the isothermal temperature for a duration ranging from 30 minutes to several hours. A common duration is 1-2 hours.[10][11]
- Cooling: After the isothermal step, allow the furnace to cool down to room temperature naturally.
- Result: The fibers should change color from white to brown or black, indicating successful oxidation and cyclization. The resulting material is referred to as stabilized or pre-oxidized PAN fiber.

Protocol 2: Carbonization

This protocol details the pyrolysis of stabilized fibers to increase carbon content.

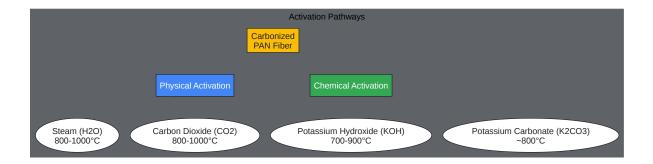
- Setup: Place the stabilized PAN fibers into a quartz tube furnace.
- Inert Atmosphere: Purge the furnace tube with an inert gas, such as nitrogen (N2) or argon (Ar), at a flow rate of approximately 50-100 mL/min for at least 30 minutes to remove all oxygen.[10]
- Heating Program:
 - While maintaining the inert gas flow, heat the furnace to the carbonization temperature, typically between 800°C and 1000°C.[1][4]
 - A heating rate of 5-10°C/min is commonly used.[4][12]
 - Hold at the target temperature for 10 minutes to 2 hours.[4][13]
- Cooling: Cool the furnace to room temperature under the continuous flow of inert gas.



 Result: The product is a carbonized fiber felt (CFF) with a high carbon content but relatively low surface area.

Protocol 3: Activation

This step creates the porous network characteristic of activated carbon. Two distinct methods are provided.



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Fig. 2: Logical diagram of physical and chemical activation pathways.

- 3.1: Physical Activation Protocol (Steam or CO2)
- Setup: Place the carbonized fibers in a high-temperature tube furnace equipped with a gas inlet for the activating agent.
- Heating and Activation:
 - Heat the furnace to the activation temperature (e.g., 800-1000°C) under an inert N2 flow.
 [6][13]

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- Once the temperature is stable, switch the gas flow from N2 to the activating agent (steam or CO2).[6]
- Maintain the activation conditions for a specific duration, typically ranging from 30 minutes to 2 hours.[13]
- Cooling: Switch the gas flow back to N2 and cool the furnace to room temperature.
- Washing: Wash the resulting ACFs with deionized water to remove any ash content and dry them in an oven.
- 3.2: Chemical Activation Protocol (KOH)
- Impregnation:
 - Immerse the stabilized or carbonized PAN fibers in an aqueous solution of potassium hydroxide (KOH). Concentrations can range from 1M to 6M or higher.[14]
 - Alternatively, physically mix the fibers with solid KOH powder. The mass ratio of KOH to fiber is a critical parameter, commonly ranging from 1:1 to 4:1.[14]
 - Allow the mixture to sit for several hours (e.g., 5-24h) to ensure complete impregnation, then dry in an oven to remove water.[7]
- Heat Treatment:
 - Place the dried, KOH-impregnated fibers in a tube furnace under an inert N2 atmosphere.
 - Heat the furnace to the activation temperature, typically 700-900°C, at a rate of 5-10°C/min.[14]
 - Hold at the target temperature for 1-2 hours.
- Cooling and Washing:
 - Cool the furnace to room temperature under N2 flow. Caution: The product may contain metallic potassium, which is pyrophoric upon exposure to air.[2] Introduce air slowly or passivate the surface under controlled, low-oxygen conditions.[2]



- Carefully wash the resulting ACFs with an acid solution (e.g., 0.5 M HCl) to neutralize residual alkali and remove potassium compounds, followed by extensive washing with deionized water until the pH is neutral.
- Dry the final ACF product in an oven (e.g., at 100°C for 4 hours).[13]

Data Presentation: Process Parameters and Properties

The following tables summarize typical experimental conditions and the resulting properties of the ACFs.

Table 1: Stabilization and Carbonization Parameters

Stage	Precursor	Temperat ure (°C)	Atmosph ere	Heating Rate (°C/min)	Duration	Referenc e
Stabilizati on	Textile PAN Fiber	200 -> 300 (two- step)	Air	-	50 min/step	[11][15]
	Electrospu n PAN	250 - 300	Air	1 - 5	1 - 4 hours	[9][10]
Carbonizati on	Stabilized PAN	800	N2	1	-	[9]
	Oxidized PAN Felt	900	Argon	-	20 min	[13]

| | Stabilized Nanofiber | 1000 | N2 | - | 2 hours |[4] |

Table 2: Activation Parameters and Resulting Properties



Activati on Method	Activati ng Agent	Activato r:Fiber Ratio (by weight)	Temper ature (°C)	Duratio n	BET Surface Area (m²/g)	Total Pore Volume (cm³/g)	Referen ce
Chemica I	кон	1:1	800	-	~2545	-	[16][17]
Chemical	КОН	2:1	800	1 hour	3029	-	[14]
Chemical	КОН	1.5M Solution	-	-	~2244	-	[7]
Chemical	K2CO3	3:1	950	-	-	-	[8]
Physical	CO2 + Steam	N/A	1000	2 hours	-	-	[13]

| Physical | CO2 | N/A | 600 - 900 | 1 hour | - | - |[6] |

Note: The properties of ACFs are highly dependent on the specific precursor material and precise experimental conditions.

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